

issues with 18-carboxy dinor LTB4 antibody cross-reactivity

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Compound of Interest

Compound Name: 18-carboxy dinor Leukotriene B4

Cat. No.: B10767800

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Technical Support Center: 18-carboxy dinor LTB4 Antibody

This technical support center provides troubleshooting guides and answers to frequently asked questions for researchers working with antibodies targeting **18-carboxy dinor Leukotriene B4** (LTB4).

Disclaimer: As of the last update, commercially available antibodies specifically targeting 18-carboxy dinor LTB4 with publicly available, detailed cross-reactivity datasheets are not common. The following data, protocols, and guides are based on a hypothetical, high-specificity monoclonal antibody and established principles for eicosanoid immunoassays. Researchers must validate the performance and specificity of their own antibody lot.

Frequently Asked Questions (FAQs)

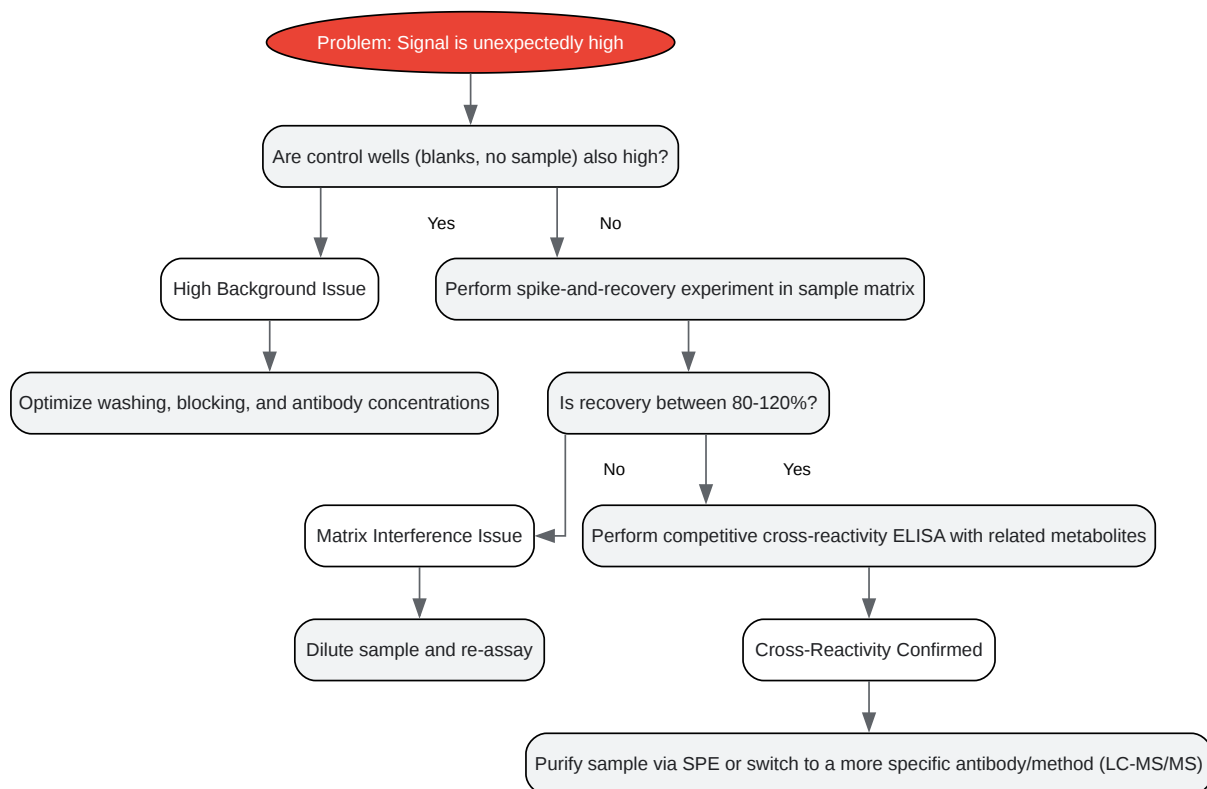
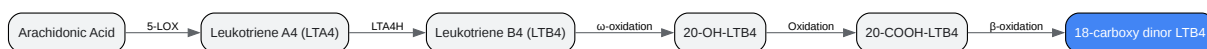
Q1: What is 18-carboxy dinor LTB4 and why is it measured? A1: 18-carboxy dinor LTB4 is a downstream, β -oxidation metabolite of Leukotriene B4 (LTB4), a potent inflammatory mediator. [1][2] LTB4 is rapidly metabolized in the liver, first to 20-carboxy LTB4 and then to 18-carboxy dinor LTB4, which is then excreted.[1][2] Measuring this more stable, downstream metabolite can provide a more integrated assessment of LTB4 production over time compared to measuring the short-lived parent molecule.

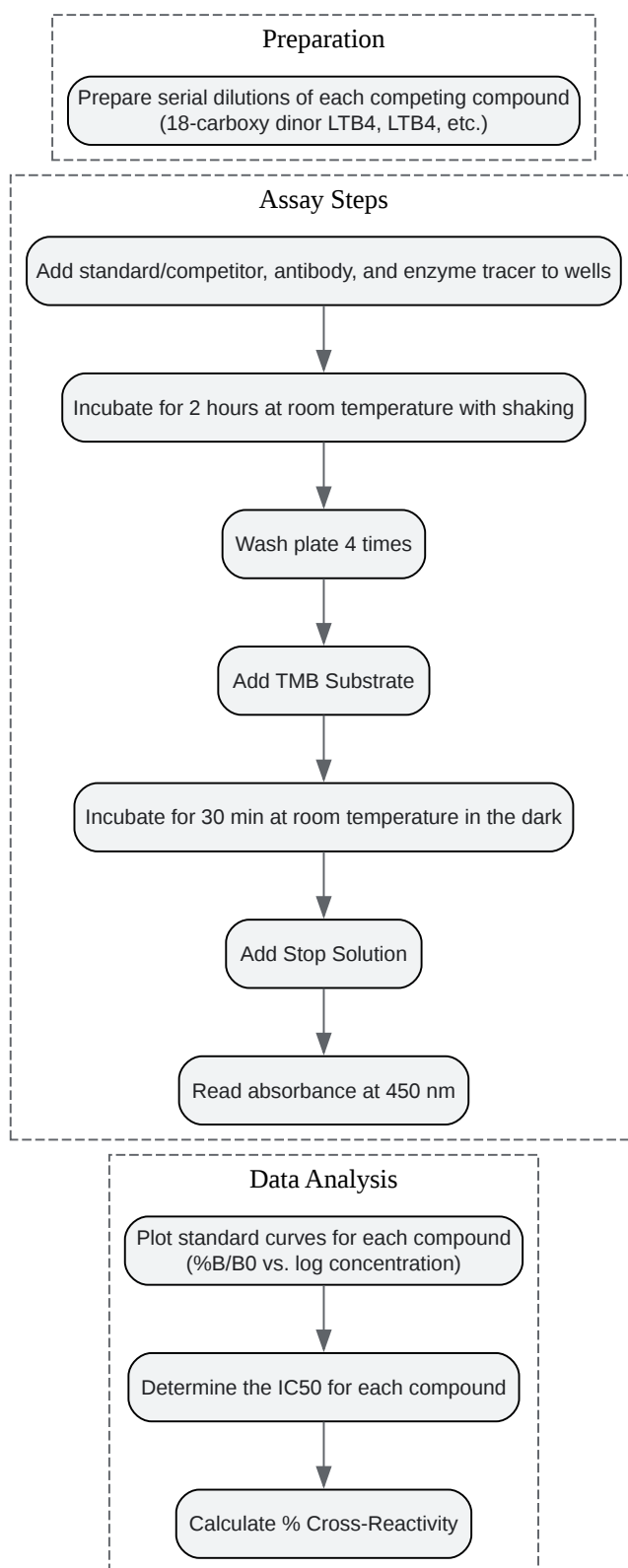
Q2: What is antibody cross-reactivity and why is it a concern for this target? A2: Antibody cross-reactivity is the binding of an antibody to molecules other than its intended target. This is a significant concern for eicosanoids because they exist as a large family of structurally similar molecules. An antibody raised against 18-carboxy dinor LTB4 could potentially bind to the parent LTB4 or intermediate metabolites like 20-hydroxy-LTB4 and 20-carboxy-LTB4, leading to an overestimation of the target analyte's concentration.

Q3: How can I be sure my signal is specific to 18-carboxy dinor LTB4? A3: Specificity must be confirmed through validation experiments. The most critical is a competitive ELISA, where you test the antibody's ability to bind to a panel of structurally related molecules. Ideally, the antibody should show high affinity for 18-carboxy dinor LTB4 and negligible binding to other related compounds. Further confirmation can be achieved by comparing immunoassay results with a mass spectrometry-based method (LC-MS/MS).

LTB4 Metabolism and Cross-Reactivity Context

The following diagram illustrates the metabolic pathway of LTB4. An antibody designed for 18-carboxy dinor LTB4 must be able to distinguish it from its precursors.





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